

# Cymal-4 Properties and Quantitative Data

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cymal-4

CAS No.: 181135-57-9

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Understanding the fundamental properties of **Cymal-4** is crucial for designing successful experiments. The table below summarizes its key characteristics and compares it with other common detergents.

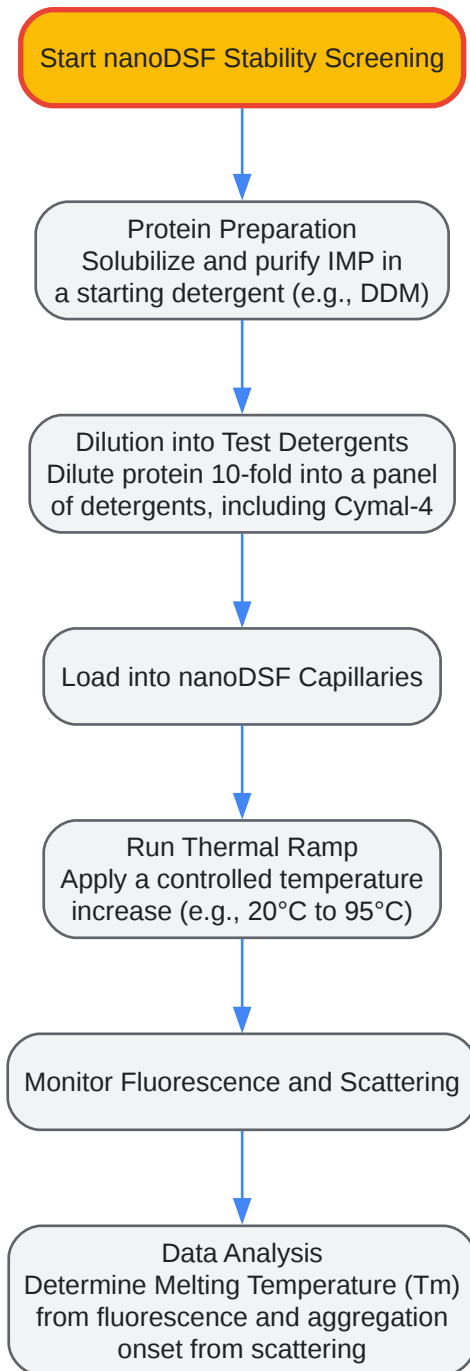
Table 1: Key Properties of Cymal-4 and Comparative Detergents [1] [2]

Property	Cymal-4	n-Dodecyl- $\beta$ -D-Maltoside (DDM)	n-Octyl- $\beta$ -D-Glucoside (OG)
Chemical Name	4-Cyclohexyl-1-Butyl- $\beta$ -D-Maltoside	n-Dodecyl- $\beta$ -D-Maltopyranoside	n-Octyl- $\beta$ -D-Glucopyranoside
Molecular Weight	480.5 g/mol [2]	511.0 Da [1]	292.0 Da [1]
Critical Micelle Concentration (CMC)	7.6 mM [1]	~0.17 mM [1]	~25 mM [1]
Aggregation Number	~45 [2]	~78-149 [1]	~27-100 [1]
Micellar Molecular Weight	~21.6 kDa [2]	~70 kDa [1]	~25 kDa [1]
Head Group	Non-ionic (Maltoside) [1]	Non-ionic (Maltoside) [1]	Non-ionic (Glucoside) [1]
Key Feature	Rigid cyclohexyl tail [2]	Long, flexible alkyl chain [2]	High CMC, small micelle size [2]

## Experimental Protocol: NanoDSF for Stability Screening

Differential Scanning Fluorimetry (nanoDSF) is a high-throughput method to screen the stabilizing effect of detergents like **Cymal-4** on membrane proteins. It requires minimal protein and can simultaneously monitor unfolding and aggregation [3].

The following workflow outlines the key steps for performing this assay:



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### Key Considerations for the Protocol:

- **Protein State:** The assay is typically performed on purified membrane proteins. A common starting point is to solubilize and purify the protein in a mild detergent like DDM before dilution into the screening panel [3].

- **Critical Parameters:** The most important outcomes are the **melting temperature (T<sub>m</sub>)**, which indicates thermal stability, and the **onset of aggregation** from static light scattering, which indicates solubility. A higher T<sub>m</sub> and absence of aggregation at lower temperatures suggest **Cymal-4** is a stabilizing agent for your specific protein [3].
- **Advantages:** This method directly measures the unfolding event and is highly sensitive. The dilution approach effectively exposes the protein to the new detergent environment without the need for time-consuming buffer exchange [3].

## Frequently Asked Questions

**Q1: How should I store Cymal-4 stock solutions to ensure long-term stability? A:** To maximize **Cymal-4**'s stability over time, prepare stock solutions fresh and use them promptly. Detergents in general are susceptible to **hydrolysis and oxidation** over time [1]. For long-term storage, keep the solid powder or concentrated stock solutions at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles of liquid stocks.

**Q2: My membrane protein is aggregating in Cymal-4. What are potential reasons and solutions? A:** Aggregation can occur if the detergent concentration falls below the CMC, leading to detergent desorption and protein desolvation [1] [4].

- **Solution 1: Verify Detergent Concentration.** Always ensure the working concentration of **Cymal-4** is above its CMC of 7.6 mM. Account for dilution during protein purification steps.
- **Solution 2: Screen Other Detergents.** **Cymal-4** may not be optimal for your specific protein. Use the nanoDSF protocol above to screen other detergents. Maltoside-neopentyl glycol derivatives (e.g., LMNG) or glyco-diosgenin (GDN) are often good alternatives for stabilization [3] [5].

**Q3: What is the kinetic profile of detergent dissociation from Cymal-4-based complexes? A:** The dissociation of detergents like **Cymal-4** from a Protein-Detergent Complex (PDC) below the CMC is not instantaneous but follows a **two-phase kinetic process** [4]:

- A slow **predesolvation phase**, with a modest change in complex size.
- A faster **desolvation phase**, leading to a major change in the complex and ultimately aggregation [4]. This highlights the importance of maintaining concentrations above the CMC during experiments to prevent this dissociation trajectory.

**Q4: For which structural biology techniques is Cymal-4 particularly well-suited? A:** **Cymal-4**'s properties make it suitable for several applications:

- **Cryo-EM SPA:** Its relatively small micellar size and mass (~21.6 kDa) can help reduce the "detergent cloud" in cryo-EM images, potentially improving background and resolution [2] [6].
- **X-ray Crystallography:** The compact micelles formed by **Cymal-4** can facilitate tighter packing in the crystal lattice [3] [2].
- **General Purification & Stabilization:** It is widely used for extracting and purifying membrane proteins while preserving their native fold and function [2].

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## References

1. Quantification of Membrane Protein-Detergent Complex ... [pmc.ncbi.nlm.nih.gov]
2. Buy Cymal-4 | 181135-57-9 [smolecule.com]
3. High-throughput stability screening for detergent ... [nature.com]
4. Detergent Desorption of Membrane Proteins Exhibits Two Kinetic... [pmc.ncbi.nlm.nih.gov]
5. Impact of novel detergents on membrane protein studies [sciencedirect.com]
6. Overview of Membrane Protein Sample Preparation for Single ... [pmc.ncbi.nlm.nih.gov]

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